

An In-depth Technical Guide on the Boiling Point of 4-Propylbenzaldehyde

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Compound of Interest

Compound Name: 4-Propylbenzaldehyde

Cat. No.: B1360211

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This technical guide provides comprehensive information on the boiling point and related physical properties of **4-Propylbenzaldehyde** (CAS No: 28785-06-0). It is intended for researchers, scientists, and professionals in drug development and organic synthesis who require precise data and standardized methodologies for handling this compound.

Physicochemical Properties of 4-Propylbenzaldehyde

4-Propylbenzaldehyde, also known as p-propylbenzaldehyde, is an aromatic aldehyde with a propyl group attached to the para position of the benzaldehyde ring.^[1] It typically appears as a colorless to pale yellow liquid.^[1] The boiling point is a critical physical constant for its purification by distillation and for its characterization.

Data Summary:

The following table summarizes the key quantitative data for **4-Propylbenzaldehyde**, compiled from various sources.

Property	Value	Pressure / Conditions	Citations
Boiling Point	239.00 to 240.00 °C	@ 760.00 mm Hg (est)	[2]
239.9 °C	@ 760 mmHg	[3]	
240 °C	Not specified	[4] [5]	
239.907 °C	@ 760 mmHg	[6]	
Density	0.985 g/cm ³	Not specified	[3] [6]
1.0050 g/mL	@ 25 °C (lit.)	[7] [8]	
Refractive Index	1.539	Not specified	[3]
n ₂₀ /D 1.532 (lit.)	@ 20 °C	[4] [6] [8]	
Flash Point	206.00 °F (96.50 °C) (est)	TCC (Tag Closed Cup)	[2]
103 °C (217.4 °F)	Closed cup	[8]	
96.544 °C	Not specified	[6]	
Vapor Pressure	0.039000 mmHg	@ 25.00 °C (est)	[2]
0.0391 mmHg	@ 25 °C	[3] [4]	
Molecular Formula	C ₁₀ H ₁₂ O	[1] [3]	
Molecular Weight	148.20 g/mol	[8] [9]	

Experimental Protocol: Boiling Point Determination via the Thiele Tube Method

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[\[10\]](#) For precise determination, especially with small sample volumes, the Thiele tube method is a common and effective technique.[\[11\]](#)

Apparatus and Materials:

- Thiele tube
- High-boiling point mineral oil or silicone oil
- Thermometer (calibrated)
- Small test tube (e.g., Durham tube or a 75mm test tube)
- Capillary tube (sealed at one end)
- Sample of **4-Propylbenzaldehyde**
- Rubber band or wire for attaching the test tube to the thermometer
- Bunsen burner or other heat source
- Stand and clamp

Detailed Methodology:

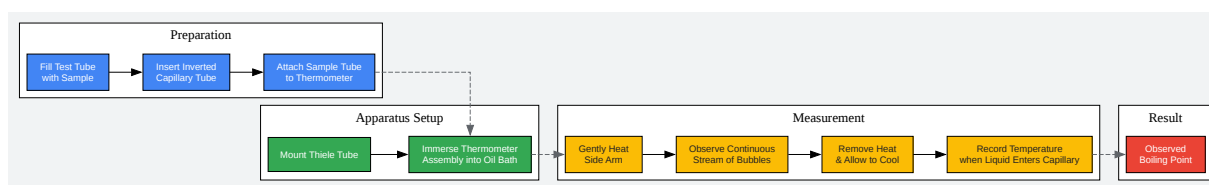
- Sample Preparation: Fill the small test tube with **4-Propylbenzaldehyde** to a depth of approximately 1-2 cm.[\[12\]](#)
- Capillary Tube Insertion: Place the capillary tube into the test tube with its open end submerged in the liquid and the sealed end pointing upwards.[\[11\]](#)[\[13\]](#)
- Apparatus Assembly: Attach the test tube to the thermometer using a small rubber band.[\[12\]](#) The bottom of the test tube should be aligned with the thermometer bulb.
- Thiele Tube Setup: Clamp the Thiele tube to a stand and fill it with high-boiling point oil, ensuring the oil level is above the side-arm junction.
- Immersion: Insert the thermometer and the attached sample tube into the Thiele tube. The sample should be positioned near the center of the main body of the tube, fully immersed in the oil bath.[\[12\]](#)
- Heating: Gently heat the side arm of the Thiele tube with a Bunsen burner using a slow, even flame.[\[11\]](#) The shape of the Thiele tube is designed to allow convection currents to maintain

a uniform temperature throughout the oil bath.[11]

- **Observation:** As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out. Continue heating until a continuous and rapid stream of bubbles emerges from the open end of the capillary tube. This indicates that the vapor pressure of the sample has exceeded the external pressure.
- **Temperature Reading:** Remove the heat source and allow the apparatus to cool slowly. The stream of bubbles will slow down and eventually stop. The exact temperature at which the liquid just begins to enter the capillary tube is the boiling point of the sample.
- **Recording Data:** Record this temperature as the observed boiling point. It is also crucial to record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.[10]

Visualization of Experimental Workflow

The logical flow of the boiling point determination process using the Thiele tube method is illustrated below.



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Caption: Workflow for Boiling Point Determination.

Safety and Handling

4-Propylbenzaldehyde is classified as harmful if swallowed.[3][9] It may cause skin and eye irritation.[1] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn during handling. All procedures should be conducted in a well-ventilated fume hood. The compound is a combustible liquid and should be stored in a cool, well-ventilated area away from ignition sources.[8]

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